

In-Depth Technical Guide to the Physical Properties of 5-Hydroxyisophthalonitrile Crystalline Powder

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Compound of Interest

Compound Name: **5-Hydroxyisophthalonitrile**

Cat. No.: **B1321930**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **5-hydroxyisophthalonitrile** crystalline powder, a pivotal intermediate in various chemical syntheses. This document outlines its fundamental physicochemical characteristics, presents standardized methodologies for their determination, and offers a logical workflow for the physical characterization of such crystalline compounds.

Core Physical and Chemical Properties

5-Hydroxyisophthalonitrile, with the CAS Number 79370-78-8, is a white solid organic compound.^[1] Its chemical structure consists of a benzene ring substituted with two nitrile groups and one hydroxyl group, bestowing upon it a unique reactivity profile valuable in the synthesis of pharmaceuticals and other complex molecules.^[1]

Quantitative Data Summary

The table below summarizes the key quantitative physical properties of **5-hydroxyisophthalonitrile** that have been reported in the literature.

Property	Value	Source
Molecular Formula	$C_8H_4N_2O$	[2]
Molecular Weight	144.13 g/mol	[3]
Melting Point	~266 °C	
Solubility in Water	0.55 g/L (at 25 °C)	[1]
Density (calculated)	1.343 g/cm³	[3]
Appearance	White to off-white crystalline powder	[1]

Experimental Protocols for Physical Characterization

Accurate determination of the physical properties of a crystalline powder like **5-hydroxyisophthalonitrile** is crucial for its application in research and development. The following sections detail standardized experimental protocols for key physical characterization techniques.

Melting Point Determination

The melting point is a critical indicator of the purity of a crystalline solid.[\[2\]](#)

Methodology: Capillary Melting Point Apparatus (e.g., Mel-Temp)

- Sample Preparation: A small amount of the finely powdered **5-hydroxyisophthalonitrile** is packed into a capillary tube to a height of 1-2 mm.[\[4\]](#)
- Apparatus Setup: The capillary tube is placed in the heating block of the apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially near the expected melting point.[\[2\]](#)

- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid mass turns into a clear liquid (completion of melting) are recorded. This range is the melting point of the substance.[2] A sharp melting point range (0.5-1.0 °C) is indicative of a pure compound.

Solubility Determination

Understanding the solubility of a compound is essential for its formulation and delivery in drug development.

Methodology: Shake-Flask Method

- Sample Preparation: An excess amount of **5-hydroxyisophthalonitrile** crystalline powder is added to a known volume of the solvent (e.g., water) in a sealed flask.
- Equilibration: The flask is agitated at a constant temperature (e.g., 25 °C) for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Separation: The saturated solution is carefully separated from the excess solid by filtration or centrifugation.
- Analysis: The concentration of **5-hydroxyisophthalonitrile** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).[5] This concentration represents the solubility of the compound in the given solvent at that temperature.

Spectroscopic Characterization

Spectroscopic techniques are vital for confirming the chemical identity and structure of the compound.

Infrared (IR) Spectroscopy

- Sample Preparation (Thin Solid Film): A small amount of **5-hydroxyisophthalonitrile** is dissolved in a volatile solvent (e.g., methylene chloride). A drop of this solution is placed on an IR-transparent salt plate (e.g., NaCl or KBr). The solvent is allowed to evaporate, leaving a thin film of the solid on the plate.[1]

- Data Acquisition: The salt plate is placed in the sample holder of an FT-IR spectrometer, and the infrared spectrum is recorded.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: For ^1H and ^{13}C NMR, 5-25 mg of **5-hydroxyisophthalonitrile** is dissolved in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, as the compound's solubility in less polar solvents is low).[6][7][8] The solution should be filtered into a clean NMR tube to remove any particulate matter.[6]
- Data Acquisition: The NMR tube is placed in the NMR spectrometer, and the spectrum is acquired. Tetramethylsilane (TMS) is typically used as an internal standard.

Crystal Structure Determination

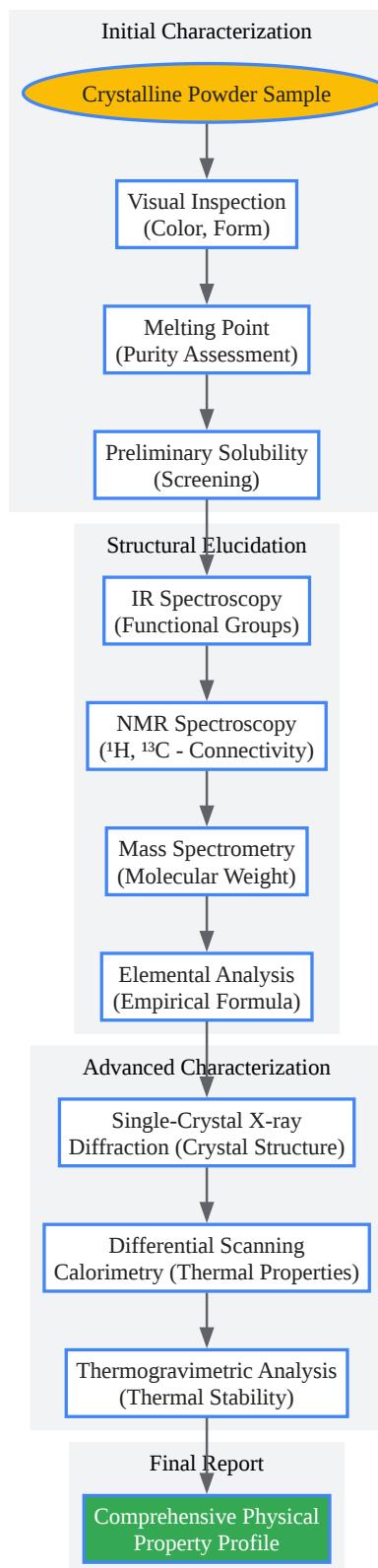
Single-crystal X-ray diffraction is the definitive method for determining the three-dimensional atomic arrangement of a crystalline solid.

Methodology: Single-Crystal X-ray Diffraction

- Crystal Growth: High-quality single crystals of **5-hydroxyisophthalonitrile** are grown, typically by slow evaporation of a saturated solution, slow cooling of a hot saturated solution, or vapor diffusion.[9][10] The choice of solvent is critical for obtaining crystals suitable for diffraction.[10]
- Crystal Mounting: A suitable single crystal (typically with dimensions >0.1 mm) is mounted on a goniometer head.[11]
- Data Collection: The crystal is placed in an X-ray diffractometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded as the crystal is rotated.[11]
- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell dimensions and symmetry. The atomic positions are then determined and refined to generate a detailed three-dimensional model of the crystal structure.

Workflow for Physical Characterization of a Crystalline Powder

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a new or synthesized crystalline powder like **5-hydroxyisophthalonitrile**.



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Caption: Workflow for the physical characterization of a crystalline powder.

This guide provides a foundational understanding of the physical properties of **5-hydroxyisophthalonitrile** and the experimental approaches to their characterization. For researchers and drug development professionals, this information is essential for the effective utilization and further development of this important chemical intermediate.

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